

# Dermostatin (Nystatin) in DMSO: Application Notes for Laboratory Use

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## Compound of Interest

Compound Name: Dermostatin

Cat. No.: B085389

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These application notes provide detailed guidance on the use and stability of **Dermostatin**, a brand name for the polyene antifungal agent Nystatin, when solubilized in dimethyl sulfoxide (DMSO) for laboratory applications. Adherence to these protocols is crucial for ensuring the integrity and reproducibility of experimental results.

## Introduction

**Dermostatin** (Nystatin) is a widely used antifungal agent that disrupts fungal cell membranes by binding to ergosterol.<sup>[1][2]</sup> Due to its poor aqueous solubility, DMSO is a common solvent for preparing stock solutions for in vitro and in vivo studies. However, the stability of Nystatin in DMSO is a critical factor that can impact its biological activity. These notes provide a summary of its solubility, stability, and handling recommendations, along with protocols for preparing and analyzing Nystatin solutions.

## Solubility of Nystatin in DMSO

Nystatin exhibits good solubility in DMSO, although the reported values vary across different sources. It is recommended to perform initial solubility tests for your specific lot of Nystatin.

Solvent	Reported Solubility	Notes
DMSO	5 mg/mL to >30.5 mg/mL[3][4]	Solubility can be enhanced by gentle warming (37°C) and sonication.[4][5]
Up to 250 mg/mL[5]	Achieved with sonication.[5]	

## Preparation of Nystatin Stock Solutions in DMSO

Proper preparation of stock solutions is essential to ensure the compound is fully dissolved and stable.

### Materials

- Nystatin powder
- Anhydrous, sterile DMSO
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

### Protocol

- Equilibrate Nystatin powder and DMSO to room temperature.
- Weigh the desired amount of Nystatin powder in a sterile tube.
- Add the calculated volume of DMSO to achieve the target concentration.
- Vortex the solution vigorously until the powder is completely dissolved. A clear, bright yellow solution should be obtained.[3]

- If necessary, gently warm the solution to 37°C for a short period or use a sonicator to aid dissolution.[\[4\]](#)[\[5\]](#)
- Protect the stock solution from light by using amber tubes or wrapping clear tubes in foil.[\[6\]](#)

## Stability of Nystatin in DMSO

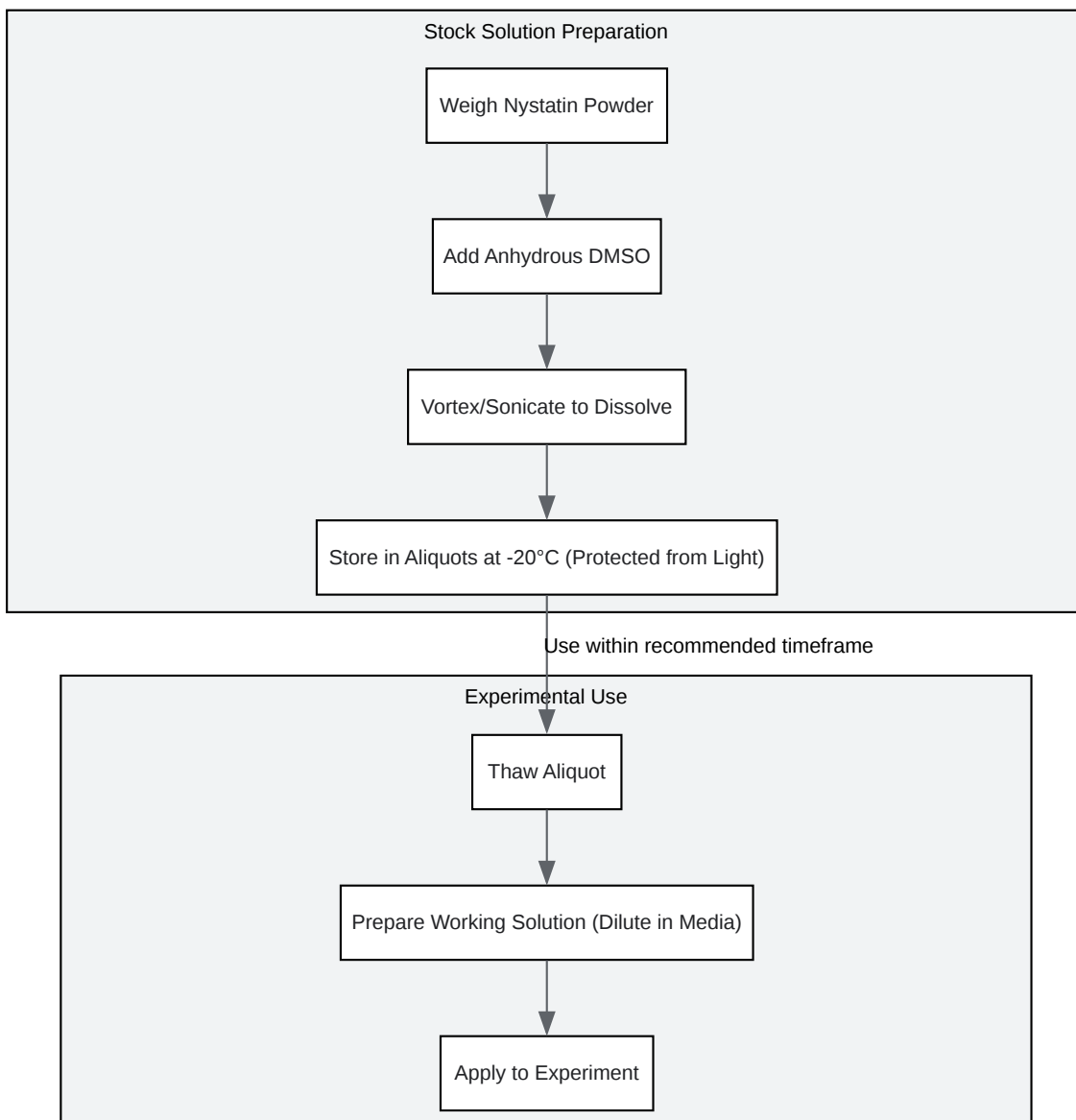
Nystatin is susceptible to degradation by heat, light, oxygen, and extreme pH.[\[1\]](#)[\[3\]](#) While comprehensive quantitative stability data in pure DMSO is limited, the following recommendations are based on available information.

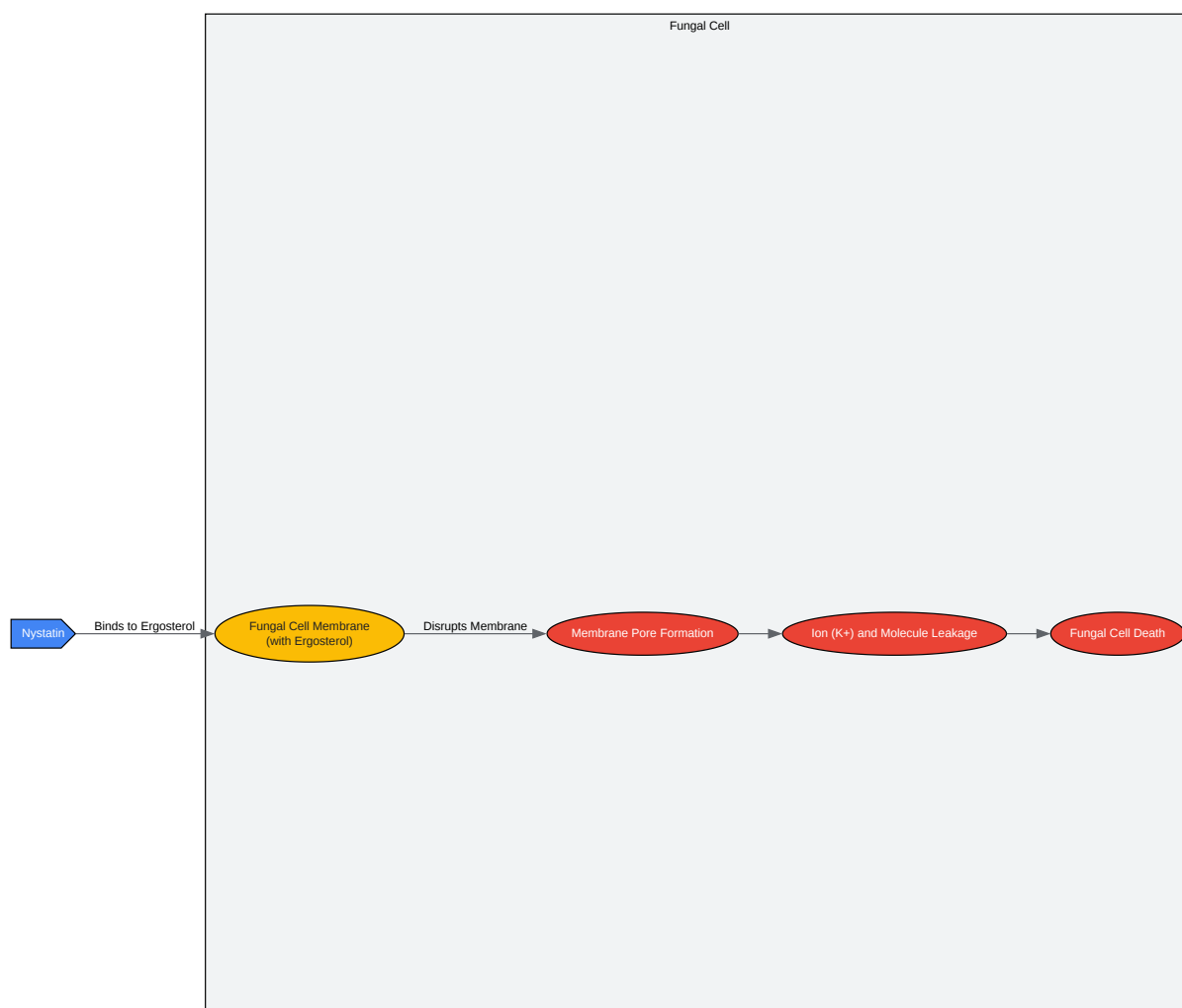
Storage Condition	Recommended Storage Duration	Notes
Room Temperature (in DMSO)	Prepare fresh daily <a href="#">[6]</a>	General studies on compound stability in DMSO at room temperature show significant degradation over time. <a href="#">[7]</a> <a href="#">[8]</a>
-20°C (in DMSO)	Up to 24 hours for short-term storage. <a href="#">[6]</a> Some sources suggest storage for several months is possible, but quantitative data is lacking. <a href="#">[4]</a>	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
37°C (in Tissue Culture Media)	Up to 3 days <a href="#">[3]</a>	This indicates relative stability in an experimental setting once diluted from the DMSO stock.

It is highly recommended to validate the stability of your Nystatin-DMSO stock solutions under your specific laboratory conditions.

## Experimental Protocols

### Workflow for Preparation and Use of Nystatin-DMSO Solutions





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